

Potential Toxicological Profile of 15(Z)-Tetracosenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 15(Z)-Tetracosenol

Cat. No.: B15549579

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Disclaimer: No direct toxicological studies on **15(Z)-Tetracosenol** have been identified in publicly available literature. This guide, therefore, presents a potential toxicological profile based on data from structurally similar long-chain fatty alcohols and its corresponding carboxylic acid, nervonic acid. The information herein is intended for research, scientific, and drug development professionals as a preliminary guide and should not be substituted for compound-specific toxicological evaluation.

Executive Summary

15(Z)-Tetracosenol is a C24 monounsaturated fatty alcohol. Based on the toxicological data of analogous long-chain fatty alcohols, it is anticipated to exhibit a low order of acute and chronic toxicity.[1][2][3][4] Long-chain alcohols (C18 and above) are generally considered non-irritating to the skin and eyes and are not expected to be skin sensitizers.[1][3][5] Systemic toxicity is not anticipated at occupationally relevant exposure levels. This document outlines the probable toxicological profile of **15(Z)-Tetracosenol**, drawing parallels from related compounds and detailing standard experimental protocols for its potential toxicological assessment.

Chemical and Physical Properties

Property	Value	Source
Chemical Name	(15Z)-Tetracos-15-en-1-ol	-
Synonyms	cis-15-Tetracosenol	[6]
CAS Number	50995-29-4	[6]
Molecular Formula	C24H48O	[6][7]
Molecular Weight	352.64 g/mol	[6][7]
Physical State	Solid	[6]
Purity	>99% (Commercially available)	[6]

Potential Toxicological Profile

The toxicological profile of **15(Z)-Tetracosenol** is inferred from data on other long-chain fatty alcohols and the structurally related nervonic acid.

Acute Toxicity

Long-chain fatty alcohols generally demonstrate a low order of acute toxicity.[2][3][4] For instance, the oral LD50 in rats for fatty alcohols ranges from 3.1-4 g/kg for hexanol to 6-8 g/kg for octadecanol.[4] Given that toxicity tends to decrease with increasing chain length, the acute oral toxicity of **15(Z)-Tetracosenol** is expected to be very low.[3]

Table 1: Inferred Acute Toxicity Profile of **15(Z)-Tetracosenol**

Endpoint	Predicted Outcome	Rationale / Comments
Acute Oral Toxicity (LD50)	> 2000 mg/kg (Rat)	Based on the low toxicity of other long-chain fatty alcohols. [2] [3] [4]
Acute Dermal Toxicity	Low	Long-chain fatty alcohols are poorly absorbed through the skin.
Acute Inhalation Toxicity	Low	Due to its expected low volatility.

Skin and Eye Irritation

Long-chain fatty alcohols with chain lengths of C18 and above are considered non-irritants to the skin.[\[1\]](#)[\[3\]](#)[\[5\]](#) Similarly, the eye irritation potential for alcohols with a chain length of C12 and above is minimal.[\[3\]](#) Therefore, **15(Z)-Tetracosenol** is not expected to be a skin or eye irritant.

Sensitization

Long-chain fatty alcohols are not considered to be skin sensitizers.[\[1\]](#)[\[3\]](#)

Repeated Dose Toxicity

Repeated dose studies on representative long-chain alcohols have shown minimal liver toxicity at high doses.[\[1\]](#) The No-Observed-Adverse-Effect Level (NOAEL) for cetyl alcohol (a C16 fatty alcohol) in repeated dose toxicity studies was found to be in the range of 750 mg/kg bw/day.[\[5\]](#)

Genotoxicity and Carcinogenicity

Long-chain alcohols have not shown evidence of genotoxic activity in standard assays.[\[1\]](#) There is also no evidence to suggest that they are carcinogenic.[\[1\]](#) The structurally similar nervonic acid has not been identified as a carcinogen by IARC.[\[8\]](#)

Experimental Protocols

Standardized OECD guidelines would be followed for the toxicological evaluation of **15(Z)-Tetracosenol**.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is used to estimate the LD50 and classify the substance according to the Globally Harmonised System (GHS).[9]

Methodology:

- Test Animals: Typically, rats of a single sex (females are often preferred) are used.[10]
- Housing and Feeding: Animals are housed in standard conditions with a controlled environment. They are fasted prior to dosing.[10][11]
- Dose Administration: The test substance is administered orally by gavage in a single dose. [10][11] The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight.[9]
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days.[12] Body weight is recorded weekly.[13]
- Pathology: A gross necropsy is performed on all animals at the end of the study.[13]



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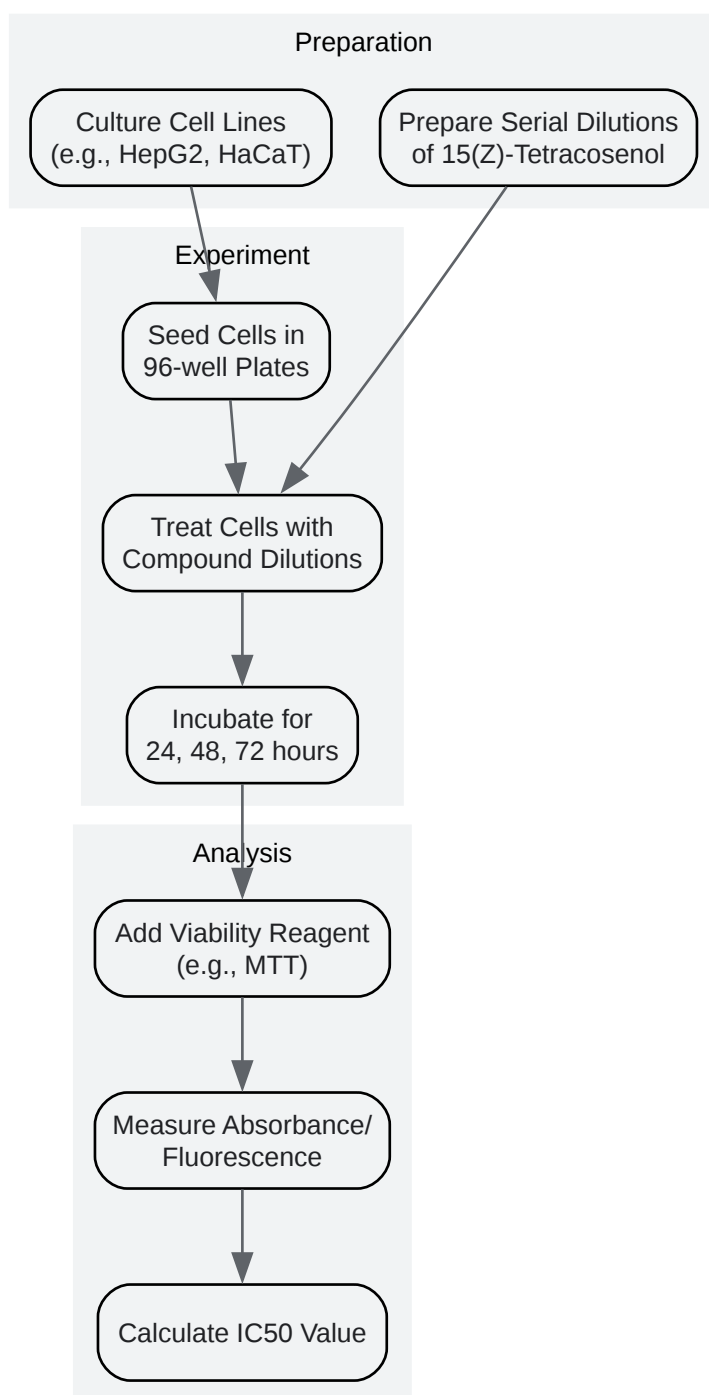
Caption: Workflow for OECD 423 Acute Toxic Class Method.

In Vitro Cytotoxicity Assay

To assess the potential for direct cellular toxicity, an in vitro cytotoxicity assay would be performed.

Methodology:

- Cell Lines: A panel of relevant cell lines (e.g., HepG2 for liver toxicity, HaCaT for skin) would be used.
- Treatment: Cells are treated with a range of concentrations of **15(Z)-Tetracosenol**.
- Assay: Cell viability is assessed using a standard method such as the MTT or LDH release assay after a defined exposure period (e.g., 24, 48, 72 hours).
- Data Analysis: The IC50 (concentration that inhibits 50% of cell viability) is calculated.

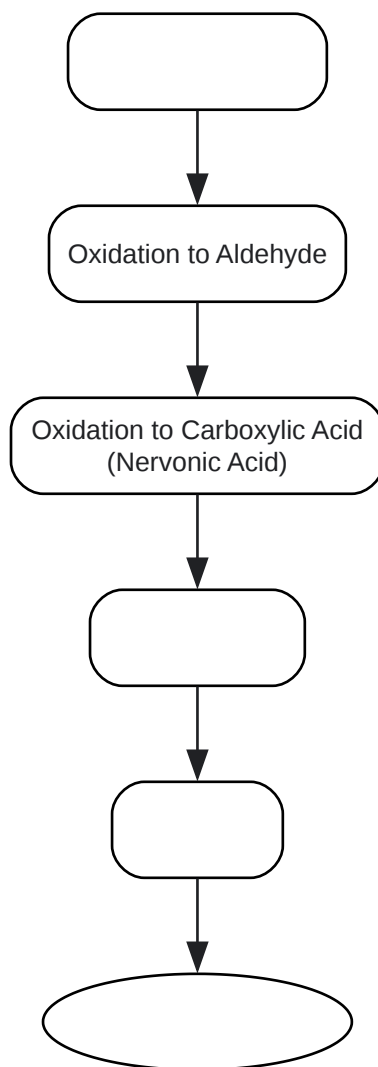


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Caption: General workflow for an in vitro cytotoxicity assay.

Potential Signaling Pathways in Metabolism

Long-chain fatty alcohols are generally metabolized through pathways similar to those for fatty acids.[5]



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Caption: Potential metabolic pathway of **15(Z)-Tetracosenol**.

Conclusion

While specific toxicological data for **15(Z)-Tetracosenol** is not available, the existing information on analogous long-chain fatty alcohols and nervonic acid suggests a low toxicity profile. It is predicted to be non-irritating, not a sensitizer, and to have low acute and repeated dose toxicity. Any definitive assessment of its toxicological properties would require specific testing following established guidelines such as those provided by the OECD. The

experimental protocols and potential metabolic pathways outlined in this guide provide a framework for such an evaluation.

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References

- 1. Human health risk assessment of long chain alcohols - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cir-safety.org [cir-safety.org]
- 3. books.rsc.org [books.rsc.org]
- 4. Fatty alcohol - Wikipedia [en.wikipedia.org]
- 5. researchgate.net [researchgate.net]
- 6. 15(Z)-Tetracosenol - CD Biosynthesis [biosynsis.com]
- 7. GSRS [gsrs.ncats.nih.gov]
- 8. Nervonic acid - Safety Data Sheet [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. oecd.org [oecd.org]
- 11. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 12. youtube.com [youtube.com]
- 13. oecd.org [oecd.org]
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